

An In-depth Technical Guide to p-Tolyl Isobutyrate: Molecular Properties

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Compound of Interest

Compound Name: *p*-Tolyl isobutyrate

Cat. No.: B093224

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core molecular information for **p-Tolyl isobutyrate**, a compound of interest in various research and development applications. The following sections detail its fundamental chemical properties, presented for clarity and immediate use in a scientific context.

Core Molecular Data

p-Tolyl isobutyrate is a benzoate ester recognized for its distinct aromatic properties.^{[1][2]} Its fundamental molecular characteristics are essential for experimental design, analytical method development, and computational modeling.

The chemical formula for **p-Tolyl isobutyrate** is $C_{11}H_{14}O_2$.^{[3][4][5][6][7][8]} This formula dictates its molecular weight and elemental composition, which are foundational for stoichiometric calculations and spectroscopic analysis. The molecular weight of **p-Tolyl isobutyrate** is approximately 178.23 g/mol.^{[4][5][6][7][8]} A more precise value based on isotopic weights is 178.2277 g/mol.^{[2][3]}

Quantitative Molecular Summary

The following table provides a structured summary of the key quantitative data for **p-Tolyl isobutyrate**.

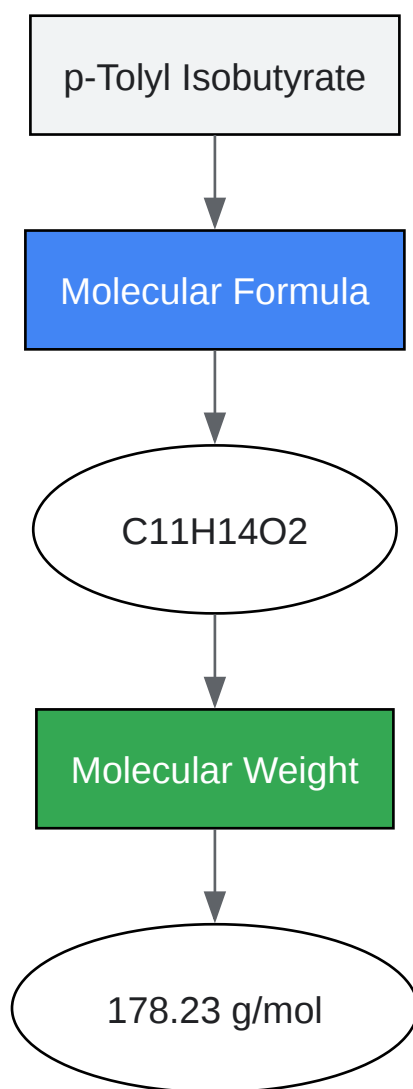
Parameter	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ O ₂	[3] [4] [5] [6] [7] [8]
Molecular Weight	178.23 g/mol	[4] [5] [6] [7] [8]
Monoisotopic Molecular Weight	178.099379692 u	[2]
CAS Registry Number	103-93-5	[3]

Experimental Protocols

This document focuses on the core molecular data of **p-Tolyl isobutyrate**. As no experimental procedures were cited in the compilation of this specific dataset, this section is not applicable.

Visualization of Molecular Identity

To clarify the relationship between the compound's nomenclature and its core chemical identifiers, the following diagram illustrates the logical flow from the common name to its empirical formula and resulting molecular weight.



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Caption: Logical relationship of **p-Tolyl isobutyrate**'s identifiers.

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